Creating Robust Data Analysis Workflows in IBM Cloud Pak for Data

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*CP4d*	
Cat. No.:	*B1192493*	Get Quote

Application Notes & Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to creating, managing, and executing data analysis workflows within the IBM Cloud Pak for Data (**CP4D**) platform. These protocols are designed to guide researchers, scientists, and drug development professionals through a structured approach to data analysis, from initial data ingestion and preparation to model development and deployment. The workflows outlined leverage the integrated tools within **CP4D** to ensure a streamlined, collaborative, and reproducible research process.

Introduction to Data Analysis Workflows in CP4D

IBM Cloud Pak for Data offers a unified environment for data and AI, providing a suite of tools that cater to various skill levels, from no-code interfaces to code-based environments.[1] A typical data analysis workflow within **CP4D** involves several key stages: project creation, data ingestion, data preparation and cleansing, model building and training, and finally, model deployment and monitoring. This integrated platform allows teams of data engineers, data scientists, and business analysts to collaborate effectively.[2]

The core of data analysis activities in **CP4D** is often centered around a Project. A project is a collaborative workspace where you can organize your data assets, notebooks, models, and other analytical assets.[3][4]

Core Components for Data Analysis Workflows

Several key services within Cloud Pak for Data are instrumental in building end-to-end data analysis pipelines.

Service	Function	Key Features
Watson Studio	An integrated environment for data science and machine learning.[5][6]	- Project-based collaboration.[3] - Support for Jupyter Notebooks (Python, R).[2][7] - Integration with various data sources.
Data Refinery	A self-service data preparation tool for cleaning and shaping data.[8]	- Graphical flow editor for data transformations.[8] - Data profiling and visualizations.[8] - Steps can be saved and reused.
SPSS Modeler	A visual data science and machine learning tool.[4][9]	- Drag-and-drop interface for building models.[4] - Wide range of statistical and machine learning algorithms.[9] - Enables users with limited coding skills to build powerful models.[4]
AutoAI	An automated tool for machine learning model development.[5][10]	- Automates data preparation, model selection, feature engineering, and hyperparameter optimization.[5] - Generates ranked pipelines for review.[10] - Allows for one-click model deployment.
Watson Machine Learning	A service for deploying and managing machine learning models.[3]	- Provides REST APIs for model scoring.[10] - Manages model deployments and versions. - Monitors model performance.

Protocol: End-to-End Data Analysis Workflow

This protocol outlines the standard procedure for conducting a data analysis project within **CP4D**, from project initiation to model deployment.

Step 1: Project Creation and Setup

All data analysis work in Watson Studio begins with creating a project.[3][11]

Protocol:

- Navigate to your IBM Cloud Pak for Data homepage.
- From the navigation menu, select Projects and then click New project.[12]
- Choose to create an empty project.[5][11]
- Provide a unique Name for your project and an optional description.
- A new project will be created, which will include an associated object storage for your data and other assets.[3]

Step 2: Data Ingestion and Connection

The next step is to bring your data into the project. You can upload data directly or connect to various data sources.

Protocol:

- Within your project, navigate to the Assets tab.
- To upload a local file (e.g., CSV), click on the "Load" or "Add to project" button and select "Data". You can then drag and drop your file or browse your local system.[11]
- To connect to a database or other data source, click "Add to project" and select "Connection".
- Choose your data source type from the list of available connectors (e.g., Db2, PostgreSQL, Amazon S3).
- Provide the necessary credentials and connection details.

Step 3: Data Preparation and Cleansing with Data Refinery

Raw data often requires cleaning and transformation before it can be used for analysis. Data Refinery provides an intuitive interface for these tasks.[8][13]

Protocol:

- From your project's Assets tab, locate the dataset you want to refine.
- Click on the three-dot menu next to the dataset and select "Prepare data". This will open the data in Data Refinery.
- Use the "Operations" button to apply various data cleansing and shaping steps, such as:
  - Filtering rows
  - Removing duplicate columns
  - Handling missing values
  - Transforming data types
- Each operation is added as a step in a "Data Refinery flow." You can modify or reorder these steps.
- Once you are satisfied with the data preparation steps, save the flow. You can then run a job to apply these transformations to your dataset and save the cleaned data as a new asset in your project.[8]

Step 4: Model Development

CP4D offers multiple approaches to model development, catering to different user preferences and skill sets.

For a rapid, automated approach to model development, use AutoAI.[5]

- From your project's Assets tab, click "Add to project" and select "AutoAI experiment".[5]

- Provide a name for your experiment.
- Select the training data asset from your project.
- Choose the column you want to predict (the target variable).
- AutoAI will then automatically perform data preprocessing, model selection, feature engineering, and hyperparameter tuning.[5]
- The results are presented as a leaderboard of pipelines, ranked by performance.[10]
- You can review each pipeline to understand the transformations and algorithms used.
- Select the best-performing pipeline and save it as a model in your project.[10]

For a graphical, flow-based modeling experience, use the SPSS Modeler.[4][9]

- From your project's Assets tab, click "Add to project" and select "Modeler flow".[4]
- Give your flow a name and click Create.
- In the Modeler canvas, drag and drop nodes from the palette on the left to build your workflow.
- Start by adding a Data Asset node and selecting your dataset.
- Connect other nodes to perform operations such as data type specification, data partitioning, and model training.
- Choose a modeling algorithm from the "Modeling" section of the palette (e.g., C5.0, Logistic Regression).
- Connect the modeling node to your data stream.
- Run the flow to train the model. The trained model will appear as a new "nugget" on the canvas.
- You can then evaluate the model using analysis nodes.

For full control and customization, you can build models using Jupyter notebooks.

- From your project's Assets tab, click "Add to project" and select "Notebook".
- Choose your preferred language (Python or R) and a runtime environment.
- In the notebook, you can load your data from the project assets. Use the "Code snippets" panel to generate code for loading data.[7]
- Write your code for data preprocessing, feature engineering, model training, and evaluation using your preferred libraries (e.g., scikit-learn, TensorFlow, PyTorch).
- After training your model, you can save it back to your Watson Studio project.

Step 5: Model Deployment

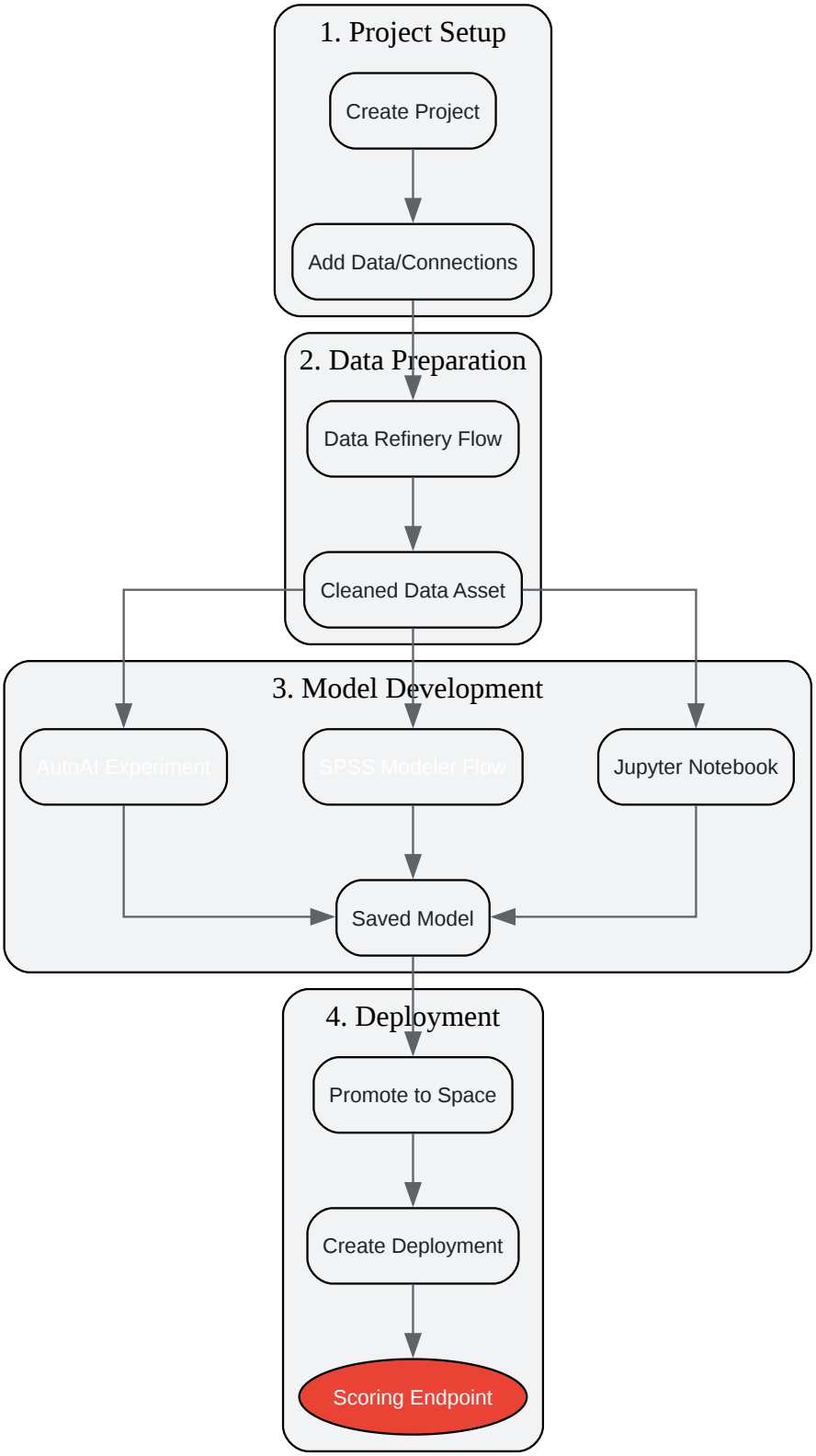
Once a satisfactory model has been developed, it needs to be deployed to be used for predictions.

Protocol:

- In your project's Assets tab, locate the saved model.
- Click on the model to open its details page.
- Click on the "Promote to deployment space" button. If you don't have a deployment space, you will need to create one.
- Navigate to the deployment space and find your promoted model.
- Click "New deployment".
- Choose the deployment type (e.g., Online for real-time scoring).
- Provide a name for the deployment and click Create.
- Once the deployment is active, you can use the provided scoring endpoint to send new data and receive predictions.[10]

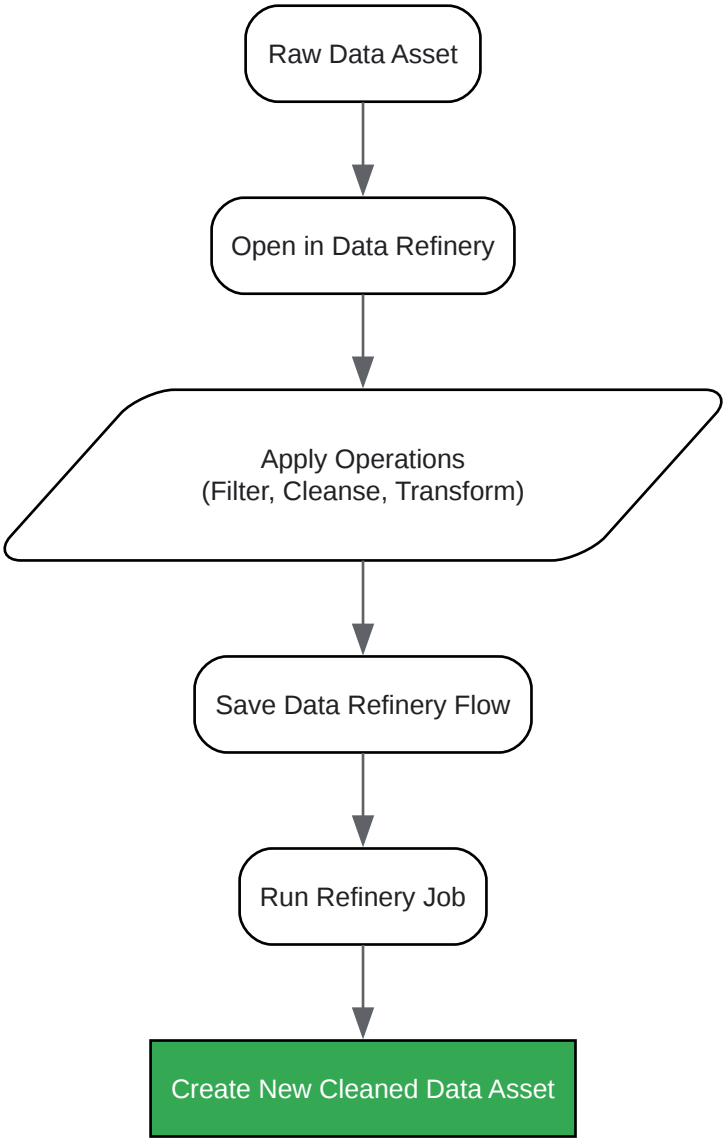
Visualizing Workflows

Clear visualization of the data analysis workflow is crucial for understanding and communication. The following diagrams, created using the DOT language, illustrate the logical flow of the protocols described above.



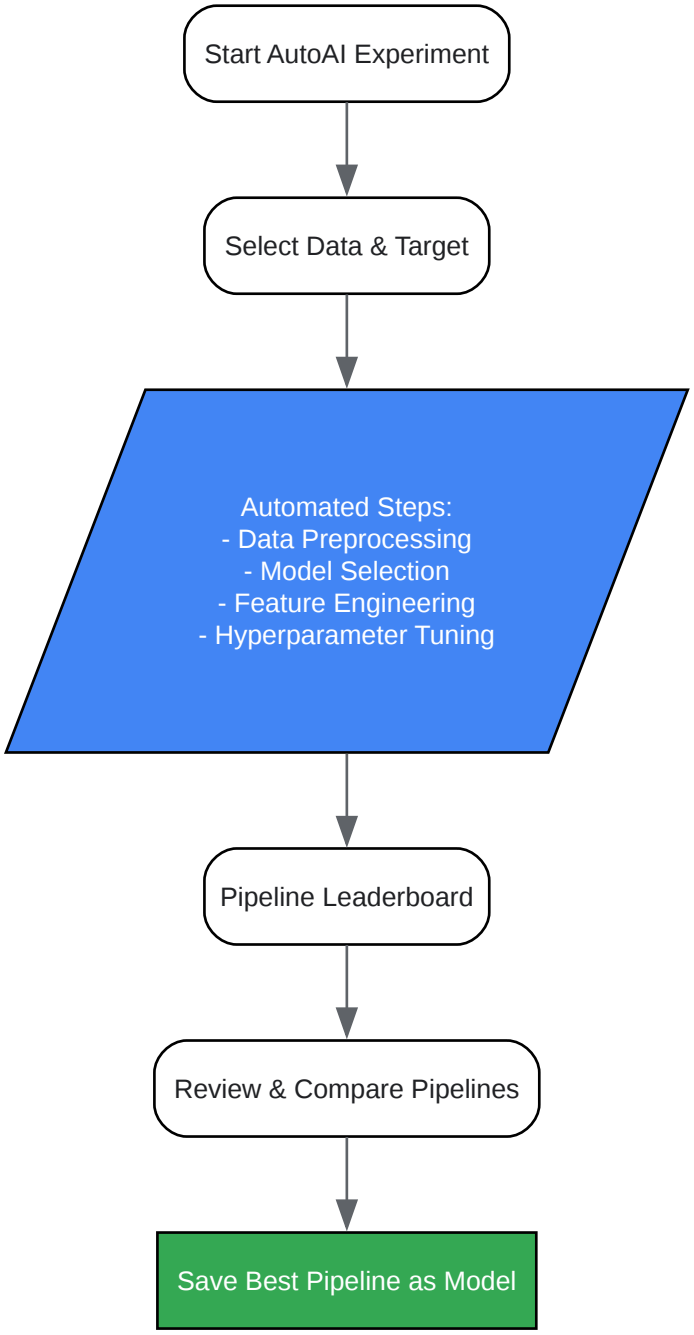
Click to download full resolution via product page

Caption: A high-level overview of the data analysis workflow in **CP4D**.



Click to download full resolution via product page

Caption: Detailed workflow for data preparation using Data Refinery.



Click to download full resolution via product page

Caption: The automated workflow of an AutoAI experiment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ETL Pipelines & Data Preparation for any skill level with Cloud Pak for Data | by Christian Bernecker | IBM Data Science in Practice | Medium [medium.com]
- 2. GitHub - IBM-ICP4D/icp4d-tutorials [github.com]
- 3. m.youtube.com [m.youtube.com]
- 4. CP4DでModeler Flowを動かす #データ分析 - Qiita [qiita.com]
- 5. m.youtube.com [m.youtube.com]
- 6. youtube.com [youtube.com]
- 7. youtube.com [youtube.com]
- 8. 3. Data Cleansing & Reshaping Lab :: English [ibm-cp4d.awsworkshop.io]
- 9. Creating SPSS Modeler flows | IBM Cloud Pak for Data as a Service [dataplatform.cloud.ibm.com]
- 10. youtube.com [youtube.com]
- 11. youtube.com [youtube.com]
- 12. Tutorials (SPSS Modeler) | IBM watsonx [dataplatform.cloud.ibm.com]
- 13. Quick start: Refine data | IBM Cloud Pak for Data as a Service [jp-tok.dataplatform.cloud.ibm.com]

- To cite this document: BenchChem. [Creating Robust Data Analysis Workflows in IBM Cloud Pak for Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192493#creating-data-analysis-workflows-in-cp4d]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com